Application Note: Quantitative Analysis of 4-Chloro-2-(5-isoxazolyl)-5-methylphenol

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Compound of Interest

Compound Name:	*4-Chloro-2-(5-isoxazolyl)-5-methylphenol*
CAS No.:	*213690-32-5*
Cat. No.:	*B1347650*

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Abstract

This technical guide provides a comprehensive overview and detailed protocols for the quantitative analysis of **4-Chloro-2-(5-isoxazolyl)-5-methylphenol**, a compound of interest in pharmaceutical research and development. We present three distinct, validated analytical methods: High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography-Mass Spectrometry (GC-MS) following derivatization, and UV-Vis Spectrophotometry. This document is designed for researchers, scientists, and drug development professionals, offering in-depth explanations of the causality behind experimental choices, self-validating protocols grounded in authoritative standards, and a comparative analysis to guide method selection based on specific analytical requirements such as specificity, sensitivity, and throughput.

Introduction and Compound Overview

4-Chloro-2-(5-isoxazolyl)-5-methylphenol is a heterocyclic compound featuring a chlorinated phenol ring linked to an isoxazole moiety. Its structural characteristics suggest potential

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applications in medicinal chemistry, making its accurate and precise quantification a critical requirement for quality control, stability testing, pharmacokinetic studies, and formulation development.

Compound Properties:

- Molecular Formula: $C_{10}H_8ClNO_2$[1]
- Molecular Weight: 209.63 g/mol
- Structure: A substituted phenol, indicating moderate polarity and the presence of chromophores suitable for UV detection.

The choice of an analytical method is contingent upon the sample matrix, required sensitivity, and the specific goals of the analysis. This guide details three robust methods, from the highly specific chromatographic techniques to a rapid spectrophotometric assay.

Method 1: High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC is the cornerstone method for the quantification of non-volatile, thermally stable compounds like **4-Chloro-2-(5-isoxazolyl)-5-methylphenol**. Its high resolving power ensures specificity, separating the analyte from potential impurities and degradation products.

Principle and Methodological Rationale

This method employs Reverse-Phase HPLC (RP-HPLC), where the analyte is separated based on its hydrophobic interactions with a non-polar stationary phase (C18) and elution with a polar mobile phase.

- Causality of Column Choice: A C18 column is selected for its strong hydrophobic retention of aromatic compounds. The phenol and isoxazole rings of the analyte will interact sufficiently with the stationary phase to allow for excellent separation from more polar or less retained impurities.
- Rationale for Mobile Phase: The mobile phase consists of an acidified aqueous component and an organic modifier (acetonitrile or methanol). The addition of a small amount of acid

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(e.g., 0.1% formic acid) is critical; it suppresses the ionization of the acidic phenolic hydroxyl group (pKa ~10), ensuring the analyte is in a neutral, more retained form.[2] This results in symmetrical peak shapes and reproducible retention times. Acetonitrile is often preferred as the organic modifier for its lower viscosity and strong elution properties.[3]

- Detector Selection: The aromatic nature of the compound provides strong UV absorbance. A Diode Array Detector (DAD) or a variable wavelength UV detector is ideal. The wavelength of maximum absorbance (λmax) should be determined by scanning a standard solution to maximize sensitivity.

Detailed HPLC Protocol

A. Apparatus and Reagents

- HPLC system with quaternary or binary pump, autosampler, column oven, and DAD/UV detector.
- C18 analytical column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Analytical balance, volumetric flasks, pipettes.
- HPLC-grade acetonitrile, methanol, and water.
- Formic acid (reagent grade).
- Reference standard of **4-Chloro-2-(5-isoxazolyl)-5-methylphenol** (purity ≥98%).

B. Preparation of Solutions

- Mobile Phase: Prepare a 0.1% (v/v) solution of formic acid in water (Mobile Phase A) and use acetonitrile as Mobile Phase B. Filter and degas both phases before use.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of the reference standard and transfer to a 25 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of acetonitrile and water (diluent).
- Calibration Standards: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution of the stock solution with the diluent.

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C. Sample Preparation

- Accurately weigh a quantity of the sample matrix expected to contain the analyte.
- Extract the analyte using a suitable solvent (e.g., methanol or acetonitrile), potentially employing techniques like sonication or vortexing to ensure complete dissolution. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method can be adapted for complex matrices.[3][4]
- Centrifuge the extract to pellet any insoluble excipients or matrix components.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial. Dilute with the diluent if necessary to fall within the calibration range.

D. Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 0.1% Formic Acid in WaterB: Acetonitrile
Gradient	0-15 min: 40% B to 90% B15-17 min: 90% B17-18 min: 90% B to 40% B18-22 min: 40% B (Re-equilibration)
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	10 µL
Detector	DAD/UV at λmax (e.g., 275 nm, determine experimentally)
Run Time	22 minutes

System Suitability and Method Validation

To ensure the trustworthiness of the results, the analytical method must be validated according to international standards, such as the ICH Q2(R2) guideline.[5][6][7]

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A. System Suitability Testing (SST) Before sample analysis, inject a mid-range standard (e.g., 25 µg/mL) five times. The system is deemed suitable if it meets the following criteria:

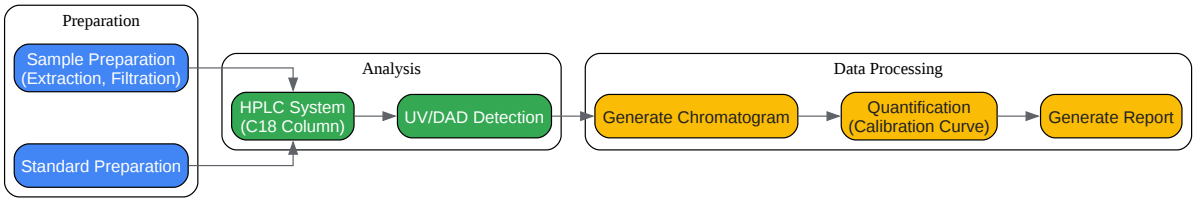
- Tailing Factor (T): ≤ 2.0
- Theoretical Plates (N): > 2000
- Relative Standard Deviation (%RSD) of Peak Area: ≤ 2.0%

B. Validation Parameters

Parameter	Purpose	Typical Acceptance Criteria
Specificity	To ensure the signal is from the analyte only.	Peak purity analysis; no interference at the analyte's retention time from blank/placebo.[8]
Linearity	Proportional response over a concentration range.	Correlation coefficient (r^2) ≥ 0.999 over 5-6 concentration levels.[5]
Accuracy	Closeness of results to the true value.	98.0% - 102.0% recovery from spiked matrix samples at three levels.
Precision	Repeatability and intermediate precision.	%RSD ≤ 2.0% for multiple preparations and analyses.[8]
Range	Concentration interval where the method is precise and accurate.	Defined by linearity and accuracy studies.
LOQ/LOD	Lowest concentration quantifiable/detectable.	Signal-to-Noise ratio of 10:1 (LOQ) and 3:1 (LOD).
Robustness	Unaffected by small, deliberate variations in method parameters.	%RSD ≤ 2.0% with minor changes in flow rate, column temp, mobile phase pH.[9]

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HPLC Workflow Diagram



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Caption: HPLC analysis workflow from preparation to final report.

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

For matrices where volatility is not an issue or when higher specificity is required, GC-MS is a powerful alternative. The mass spectrometer provides definitive identification based on mass-to-charge ratio and fragmentation patterns, complementing the chromatographic separation.

Principle and Methodological Rationale

Direct analysis of phenolic compounds by GC can be challenging due to their polarity and potential for thermal degradation.[10] Therefore, a chemical derivatization step is essential.

- Causality of Derivatization: The primary reason for derivatization is to increase the volatility and thermal stability of the analyte.[10][11] The polar hydroxyl group on the phenol is converted into a less polar, more volatile ether or ester. Silylation, using a reagent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA), is a highly effective and common technique. It replaces the active hydrogen of the hydroxyl group with a trimethylsilyl (TMS) group, making the molecule amenable to GC analysis.[10][12]

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- GC Column and Conditions: A low-to-mid polarity column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5ms or HP-5ms), is ideal for separating the derivatized analyte from other matrix components. A temperature gradient program is used to ensure efficient elution and good peak shape.
- MS Detection: Mass spectrometry offers unparalleled selectivity. For quantification, operating in Selected Ion Monitoring (SIM) mode is recommended.[11] By monitoring only specific, characteristic ions of the derivatized analyte, background noise is significantly reduced, leading to much lower detection limits compared to full-scan mode.

Detailed GC-MS Protocol

A. Apparatus and Reagents

- GC-MS system with an autosampler.
- DB-5ms capillary column (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Derivatization reagent: BSTFA with 1% TMCS (trimethylchlorosilane) as a catalyst.
- Anhydrous pyridine or acetonitrile (as reaction solvent).
- Reference standard and solvents as described for HPLC.

B. Standard and Sample Preparation (with Derivatization)

- Prepare stock and working standard solutions in a volatile solvent like ethyl acetate.
- For both standards and sample extracts, evaporate a known volume to dryness under a gentle stream of nitrogen at ambient temperature.
- Add 50 µL of anhydrous pyridine (or acetonitrile) and 50 µL of BSTFA + 1% TMCS to the dry residue.
- Cap the vial tightly and heat at 70 °C for 30 minutes to complete the derivatization reaction.
- Cool to room temperature before injection into the GC-MS.

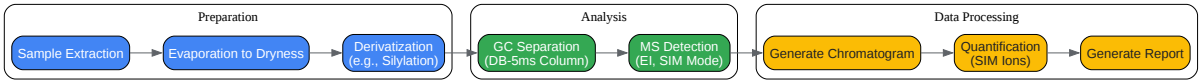
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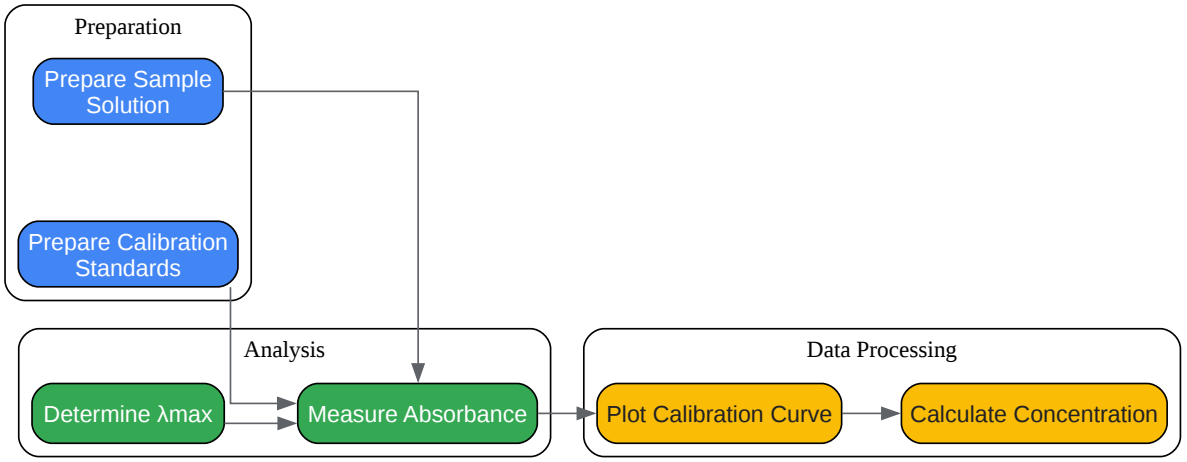
C. GC-MS Operating Conditions

Parameter	Condition
Inlet Temperature	250 °C
Injection Mode	Splitless (1 µL injection)
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	Initial 100 °C, hold 1 minRamp at 15 °C/min to 280 °C, hold 5 min
Transfer Line	280 °C
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Full Scan (50-450 amu) for identificationSIM mode for quantification (select 3-4 characteristic ions)

GC-MS Workflow Diagram

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